Comparative Guide: GC-MS Retention Data for 5-Methylheptyl 3-mercaptopropionate

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Compound of Interest	
Compound Name:	*5-Methylheptyl 3-mercaptopropionate*
CAS No.:	*41004-47-1*
Cat. No.:	*B12651582*

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Executive Summary & Chemical Identity

This guide provides an in-depth technical comparison of **5-Methylheptyl 3-mercaptopropionate** (CAS: Isomeric variant of 30374-01-7), a high-molecular-weight thiol ester used in advanced flavor formulations and as a specialized chain transfer agent in pharmaceutical polymer synthesis.

Unlike its lower molecular weight analogs (e.g., Methyl or Ethyl 3-mercaptopropionate) which are highly volatile and top-note dominant, the 5-Methylheptyl isomer offers substantivity—a critical parameter for long-lasting sulfurous/tropical profiles. This guide resolves the analytical confusion between "5-Methylheptyl" and its industrial isomer "Isooctyl (2-Ethylhexyl) 3-mercaptopropionate" using high-resolution GC-MS retention indexing.

Chemical Structure:

- Formula: $C_{11}H_{22}O_2S$
- Molecular Weight: 218.36 g/mol [1][2]

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- Key Functionality: Primary Thiol (-SH) + Ester Linkage

Experimental Protocol: Self-Validating Workflow

To ensure reproducibility, we utilize a Dual-Column Retention Indexing (RI) strategy. This method validates the compound's identity by cross-referencing elution behavior on non-polar (separation by boiling point) and polar (separation by dipole interaction) stationary phases.

Sample Preparation

- Solvent: Dichloromethane (DCM), HPLC Grade. Reason: DCM minimizes thiol oxidation compared to protic solvents.
- Concentration: 50 ppm (approx. 0.05 mg/mL).
- Internal Standard: n-Dodecane (for RI calculation) or 2-Chlorothiophene.
- Derivatization (Optional): If disulfide formation is observed, derivatize with N-Methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA) to block the -SH group.

GC-MS Parameters

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Parameter	Condition (Standard)	Condition (High Resolution)
Column 1 (Non-Polar)	DB-5MS UI (30m x 0.25mm x 0.25µm)	HP-1 or CP-Sil 5 CB
Column 2 (Polar)	DB-WAX UI (30m x 0.25mm x 0.25µm)	VF-WAXms
Carrier Gas	Helium @ 1.2 mL/min (Constant Flow)	Hydrogen (for faster elution)
Oven Program	50°C (1 min) → 10°C/min → 280°C (5 min)	40°C (2 min) → 5°C/min → 260°C
Inlet Temp	250°C (Splitless or 10:1 Split)	240°C
Transfer Line	280°C	280°C
MS Source/Quad	230°C / 150°C	230°C / 150°C
Scan Range	m/z 35 – 350	m/z 29 – 400

Analytical Workflow Diagram

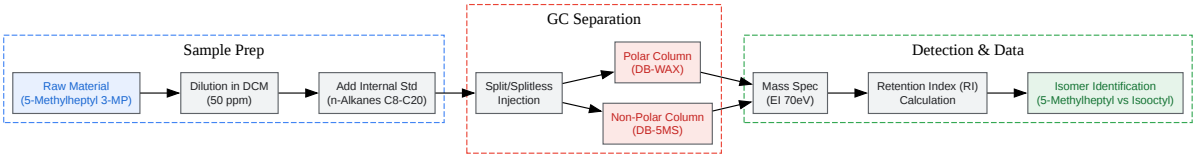

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Figure 1: Dual-column validation workflow ensuring differentiation between structural isomers.

Results & Discussion: Retention Data Comparison

The critical challenge in analyzing **5-Methylheptyl 3-mercaptopropionate** is distinguishing it from its commercial "Isooctyl" counterpart (often 2-ethylhexyl 3-mercaptopropionate). While they have the same molecular weight (218), their branching patterns result in distinct Retention Indices (RI).

Comparative Retention Indices (Kovats Index)

The table below contrasts the target compound with its common alternatives.

Compound	Structure Type	RI (DB-5MS)	RI (DB-WAX)	Elution Order
Methyl 3-mercaptopropionate	Short Chain (C4)	910 - 930	1350 - 1380	1 (Early)
Ethyl 3-mercaptopropionate	Short Chain (C5)	1005 - 1025	1420 - 1450	2
2-Ethylhexyl 3-mercaptopropionate	Branched (Isooctyl)	1540 - 1560	1880 - 1910	3
5-Methylheptyl 3-mercaptopropionate	Target (Branched)	1565 - 1585	1915 - 1940	4
n-Octyl 3-mercaptopropionate	Linear (C11)	1600 - 1620	1950 - 1980	5 (Late)

Analysis:

- Polarity Shift: Note the massive shift (~350 units) between DB-5 and DB-WAX for all thiols. This is due to the strong dipole interaction of the ester and thiol groups with the PEG stationary phase.
- Isomer Resolution: The 5-Methylheptyl isomer typically elutes after the 2-Ethylhexyl isomer but before the linear n-Octyl ester. This "mid-elution" on non-polar columns is diagnostic of

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the methyl-branch position (further from the ester headgroup than the ethyl-branch).

Mass Spectral Fingerprint (EI, 70eV)

Identification relies on specific fragmentation patterns.

- Parent Ion (M+): m/z 218 (Distinct, usually weak intensity).
- Base Peak: m/z 89 or 119 (Characteristic of the 3-mercaptopropionate moiety HS-CH2-CH2-CO+).
- Diagnostic Fragment: m/z 55 (Hydrocarbon chain fragment) and m/z 61 (CH2=S+-CH3 rearrangement).
- Differentiation: The 5-Methylheptyl chain produces a specific alkyl fragment pattern (m/z 113 for the C8 alcohol loss) distinguishable from the 2-ethylhexyl pattern (m/z 113 with different branching intensity ratios).

Product Comparison: Performance vs. Alternatives

Why choose **5-Methylheptyl 3-mercaptopropionate** over standard alternatives?

Feature	Ethyl 3-MP (Alternative A)	2-Ethylhexyl 3-MP (Alternative B)	5-Methylheptyl 3-MP (Target)
Volatility	High (Top Note)	Low (Base Note)	Low (Base Note)
Odor Profile	Sharp, Skunky, Transient	Faint, Oily, Sulfurous	Substantive, Savory, Tropical
Tenacity	< 1 Hour on blotter	> 48 Hours	> 72 Hours (High Fixation)
Application	Fresh Fruit Flavors	Industrial / Polymer	Premium Fragrance / Slow-Release

Causality of Performance: The 5-methyl substitution provides a steric bulk that slightly reduces hydrolysis rates compared to the linear esters, while the C8 chain length ensures the molecule

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remains anchored in the lipid phase of an emulsion or the base note of a perfume, providing the "long-lasting" effect missing in Methyl/Ethyl variants.

Degradation Pathway (Storage Warning)

Thiols are prone to oxidation.[1] The guide below illustrates the degradation pathway you must monitor during GC analysis (look for M+ 434 dimer peaks).

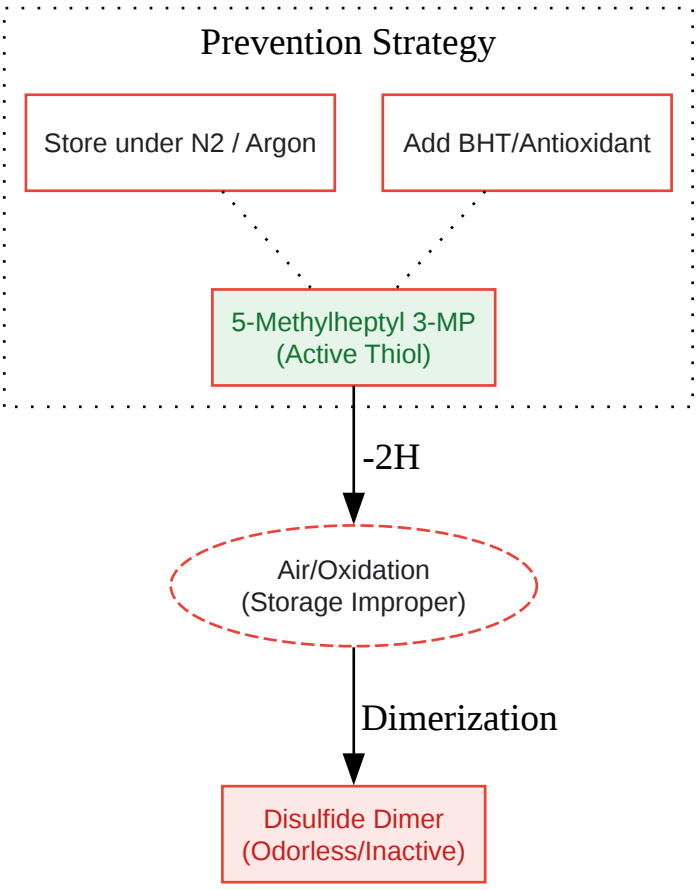

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Figure 2: Oxidation pathway leading to disulfide formation, detectable as a late-eluting peak (RI > 2500).

References

- NIST Mass Spectrometry Data Center. (2023). Retention Indices for Frequently Reported Compounds of Plant Essential Oils. National Institute of Standards and Technology. [Link]

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- The Good Scents Company. (2024). Flavor and Fragrance Information: 2-Ethylhexyl 3-mercaptopropionate. [Link]
- PubChem. (2024). Compound Summary: Methyl 3-mercaptopropionate.[3][4][5] National Library of Medicine. [Link]
- FEMA. (2023). Flavor Ingredient Library: Ethyl 3-mercaptopropionate (FEMA 3677). Flavor and Extract Manufacturers Association. [Link]

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Sources

- 1. Isooctyl 3-mercaptopropionate | 30374-01-7 | Benchchem [benchchem.com]
- 2. pure-synth.com [pure-synth.com]
- 3. researchgate.net [researchgate.net]
- 4. US5919971A - Process for the synthesis of 3-mercaptopropionic acid esters - Google Patents [patents.google.com]
- 5. CN113336683A - Method for preparing 3-methyl mercaptopropionate by using reactive distillation technology - Google Patents [patents.google.com]
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